

In-Depth Technical Guide: Hexadecyl Isocyanate (CAS 1943-84-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecyl isocyanate

Cat. No.: B154356

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hexadecyl Isocyanate** (CAS No. 1943-84-6), detailing its chemical and physical properties, key suppliers, safety and handling information, and potential applications based on its chemical nature. While specific experimental protocols and signaling pathways for this compound are not extensively documented in publicly available literature, this guide includes generalized methodologies relevant to its class of molecules.

Core Chemical and Physical Properties

Hexadecyl isocyanate is a long-chain aliphatic isocyanate. Its significant hydrophobic character, conferred by the C16 alkyl chain, and the reactive isocyanate group define its chemical behavior and potential applications.^[1] It is typically a colorless to pale yellow liquid.^[1]

All quantitative data are summarized in the table below for clear comparison.

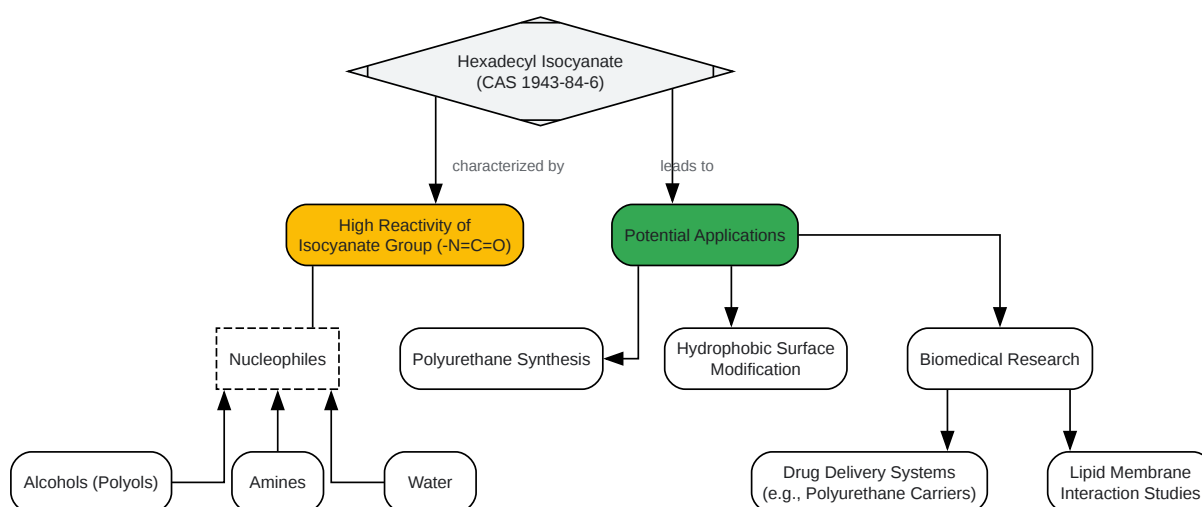
Property	Value	Source(s)
IUPAC Name	1-isocyanatohexadecane	[2]
Synonyms	Hexadecyl isocyanate, 1-Isocyanato-Hexadecane	[1][2]
CAS Number	1943-84-6	[1]
Molecular Formula	C ₁₇ H ₃₃ NO	[1]
Molecular Weight	267.45 g/mol	
Boiling Point	186-188 °C @ 14 mmHg	
Density	0.861 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.448	
Flash Point	>113 °C (>235.4 °F) - closed cup	
SMILES	CCCCCCCCCCCCCCCCN=C=O	[1]
InChI Key	GFLXBRUGMACJLQ-UHFFFAOYSA-N	[1]

Reactivity and Potential Applications

The reactivity of **hexadecyl isocyanate** is dominated by the electrophilic carbon atom in the isocyanate (-N=C=O) group. This group readily reacts with a variety of nucleophiles.[1][3]

- **Polymer Synthesis:** Its primary industrial application is in chemical synthesis, particularly in the production of polyurethanes.[1] The isocyanate group reacts with alcohols (polyols) to form urethane linkages, creating polymers.[3][4] This reaction is fundamental to producing a wide range of materials with diverse properties.[5][6]
- **Surface Modification:** Long-chain isocyanates like octadecyl isocyanate are used for surface treatments to create waterproof fabrics, a potential application for **hexadecyl isocyanate** due to its similar structure.[7]

- Biological and Pharmaceutical Research: The long C16 alkyl chain imparts significant hydrophobicity, allowing the molecule to interact with lipid membranes.[1] This property makes it a compound of interest for drug delivery research, where isocyanates are used to synthesize polyurethane-based carriers for therapeutic agents.[8][9][10] Its ability to modify surfaces could be explored for creating bioconjugates or functionalizing biomaterials.[9]



[Click to download full resolution via product page](#)

Potential Applications and Reactivity of **Hexadecyl Isocyanate**.

Safety and Handling

Hexadecyl isocyanate is classified as a hazardous substance and must be handled with appropriate safety precautions. Isocyanates, as a class, are toxic and irritating to the skin, eyes, and respiratory system.[1]

- Hazard Classifications: Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation, Respiratory Sensitization, Skin Sensitization.
- Signal Word: Danger.

- Hazard Statements: H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H334 (May cause allergy or asthma symptoms or breathing difficulties if inhaled), H335 (May cause respiratory irritation).
- Personal Protective Equipment (PPE): Use of chemical-resistant gloves, safety goggles or face shield, and a respirator (e.g., NIOSH approved N95 dust mask) is essential. All work should be conducted in a well-ventilated area or a chemical fume hood.[\[1\]](#)
- Storage: Store in a cool, dry place at 0-6°C.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols involving CAS 1943-84-6 are not readily available in the surveyed literature. However, given its amphiphilic nature and potential for lipid membrane interaction, a generalized protocol for studying such interactions using the Langmuir monolayer technique is provided below. This method is often used to characterize how molecules insert into and affect model cell membranes.[\[11\]](#)[\[12\]](#)

Generalized Protocol: Lipid Monolayer Interaction Analysis

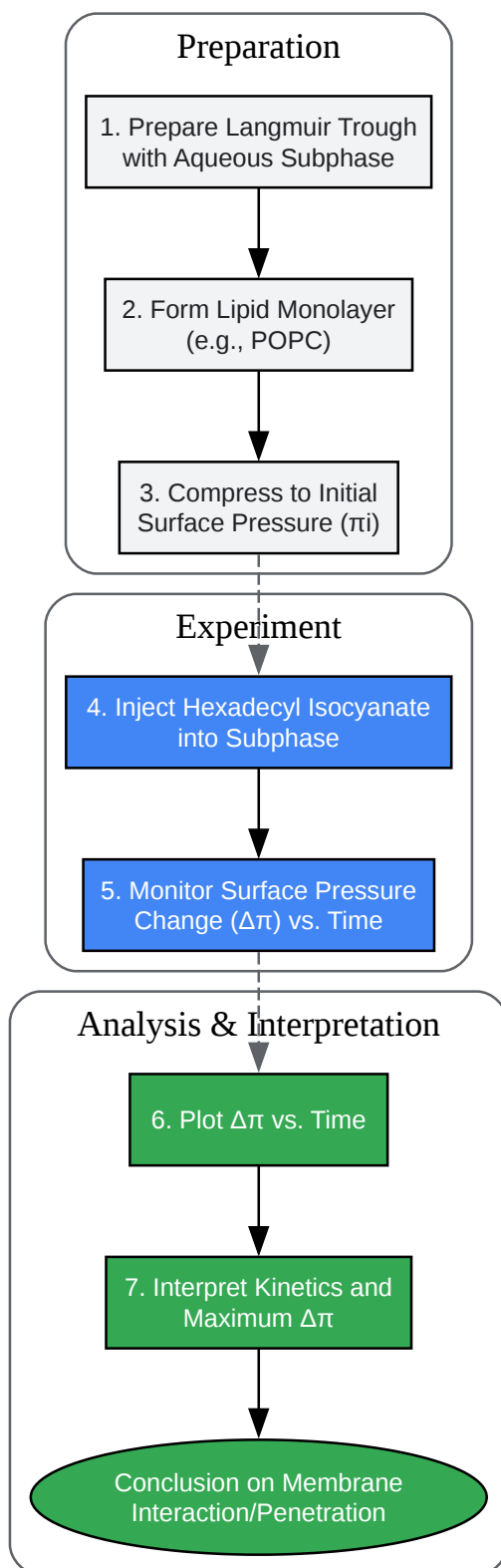
Objective: To determine the ability of **Hexadecyl Isocyanate** to penetrate and interact with a model lipid monolayer.

Materials:

- Langmuir trough system with a surface pressure sensor.
- **Hexadecyl Isocyanate** solution in a volatile, water-immiscible solvent (e.g., chloroform) at a known concentration.
- Model lipid (e.g., POPC - 1-palmitoyl-2-oleoyl-glycero-3-phosphocholine) solution in chloroform.
- Subphase buffer (e.g., PBS or HEPES buffer).

Methodology:

- **Trough Preparation:** The Langmuir trough is filled with the aqueous subphase buffer and the surface is cleaned by aspiration until a stable surface pressure of <0.2 mN/m is achieved.
- **Monolayer Formation:** The lipid solution (e.g., POPC) is carefully deposited onto the air-water interface. The solvent is allowed to evaporate for 15-20 minutes, leaving a stable lipid monolayer.
- **Initial Compression:** The barriers of the trough are compressed until a desired initial surface pressure (e.g., 25 mN/m, to mimic the packing of a biological membrane) is reached and stabilized.
- **Compound Injection:** A small volume of the **Hexadecyl Isocyanate** solution is injected into the subphase underneath the lipid monolayer, with gentle stirring to ensure distribution. A control injection with solvent alone should also be performed.
- **Data Acquisition:** The change in surface pressure ($\Delta\pi$) is monitored over time at a constant monolayer area. An increase in surface pressure indicates insertion of the compound into the lipid monolayer.
- **Analysis:** The kinetics of the surface pressure change are analyzed to determine the rate and extent of interaction. The maximum change in surface pressure provides an indication of the affinity of the compound for the model membrane.[\[12\]](#)



[Click to download full resolution via product page](#)

Generalized Workflow for Lipid Monolayer Interaction Analysis.

Suppliers

Hexadecyl isocyanate is available from several chemical suppliers catering to research and development needs.

Supplier	Purity/Notes	Source(s)
Sigma-Aldrich	97%	
BOC Sciences	Research grade	[13]
CymitQuimica	97%	[1]
Fluorochem	95%	[13]
ChemicalBook	Lists multiple suppliers	[14]
US Biological	Available in various pack sizes	[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1943-84-6: Hexadecyl isocyanate | CymitQuimica [cymitquimica.com]
- 2. Hexadecane, 1-isocyanato- | C₁₇H₃₃NO | CID 74751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isocyanate - Wikipedia [en.wikipedia.org]
- 4. I-i.co.uk [i-i.co.uk]
- 5. Sustained Release Drug Delivery Applications of Polyurethanes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. nbinno.com [nbinno.com]

- 8. The Influence of an Isocyanate Structure on a Polyurethane Delivery System for 2'-Deoxycytidine-5'-monophosphate - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The Role of Isocyanates in Modern Pharmaceuticals [eureka.patsnap.com]
- 10. mdpi.com [mdpi.com]
- 11. mdpi.com [mdpi.com]
- 12. Hexadecylphosphocholine interaction with lipid monolayers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. fluorochem.co.uk [fluorochem.co.uk]
- 14. HEXADECYL ISOCYANATE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Hexadecyl Isocyanate (CAS 1943-84-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154356#cas-number-1943-84-6-properties-and-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com